

A Technical Guide to the Chemical Properties of Methyl L-alaninate Hydrochloride

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Compound of Interest

Compound Name: Methyl L-alaninate

Cat. No.: B155853

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Abstract: **Methyl L-alaninate** hydrochloride (CAS No: 2491-20-5) is the hydrochloride salt of the methyl ester of L-alanine, a non-essential amino acid. It serves as a crucial and versatile chiral building block in a multitude of synthetic applications. This technical guide provides an in-depth overview of its chemical and physical properties, spectroscopic profile, stability, and reactivity. Detailed experimental protocols for its synthesis and characterization are presented, alongside a discussion of its significant role as a pharmaceutical intermediate and a tool in metabolic research. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Compound Identification and Physicochemical Properties

Methyl L-alaninate hydrochloride is a white to off-white crystalline solid.^{[1][2][3][4]} Its fundamental identifiers and key physicochemical properties are summarized below. The compound is noted to be hygroscopic and should be stored accordingly under inert gas.^{[5][6][7]}

Table 1: Compound Identifiers for **Methyl L-alaninate** Hydrochloride

Identifier	Value
CAS Number	2491-20-5[8][9]
Molecular Formula	C ₄ H ₉ NO ₂ · HCl (or C ₄ H ₁₀ ClNO ₂)[2][8][9]
Molecular Weight	139.58 g/mol [3][6][9][10]
IUPAC Name	methyl (2S)-2-aminopropanoate;hydrochloride[6][9]
Synonyms	L-Alanine methyl ester HCl, H-Ala-OMe HCl, Methyl (S)-2-aminopropanoate hydrochloride[2][8][9]
InChI Key	IYUKFAFDHFKPI-DFWYDOINSA-N[8][11]
SMILES	C--INVALID-LINK--N.Cl[9][11]

Table 2: Physical and Chemical Properties of **Methyl L-alaninate** Hydrochloride

Property	Value
Appearance	White to off-white crystalline solid or powder[3][4][8][10]
Melting Point	106 - 112 °C[6][7][10][11][12]
Optical Rotation	[α] ²⁵ /D +7.0° (c=1.6 in Methanol)[11]; +6.5° (c=10 in Methanol)[6]
Purity	≥95% to 99%[2][8][10][11]
Stability	Stable for ≥4 years when stored at -20°C[2][13]
Sensitivity	Hygroscopic[5][6][7]

Solubility Profile

The solubility of **Methyl L-alaninate** hydrochloride is a critical parameter for its application in various reaction conditions and biological assays. It is readily soluble in water and polar organic solvents.

Table 3: Solubility Data for **Methyl L-alaninate** Hydrochloride

Solvent	Solubility
Water	100 mg/mL[6][7]
Ethanol	~30 mg/mL[2][8][13]
DMSO	~20 mg/mL to 100 mg/mL (with sonication)[2][3][8][13]
DMF	~20 mg/mL[2][8][13]
PBS (pH 7.2)	~10 mg/mL[2][8][13]

Spectroscopic Data

The structural identity and purity of **Methyl L-alaninate** hydrochloride are confirmed through various spectroscopic techniques. While raw spectra are available in databases, this section summarizes the key analytical methods used for its characterization.

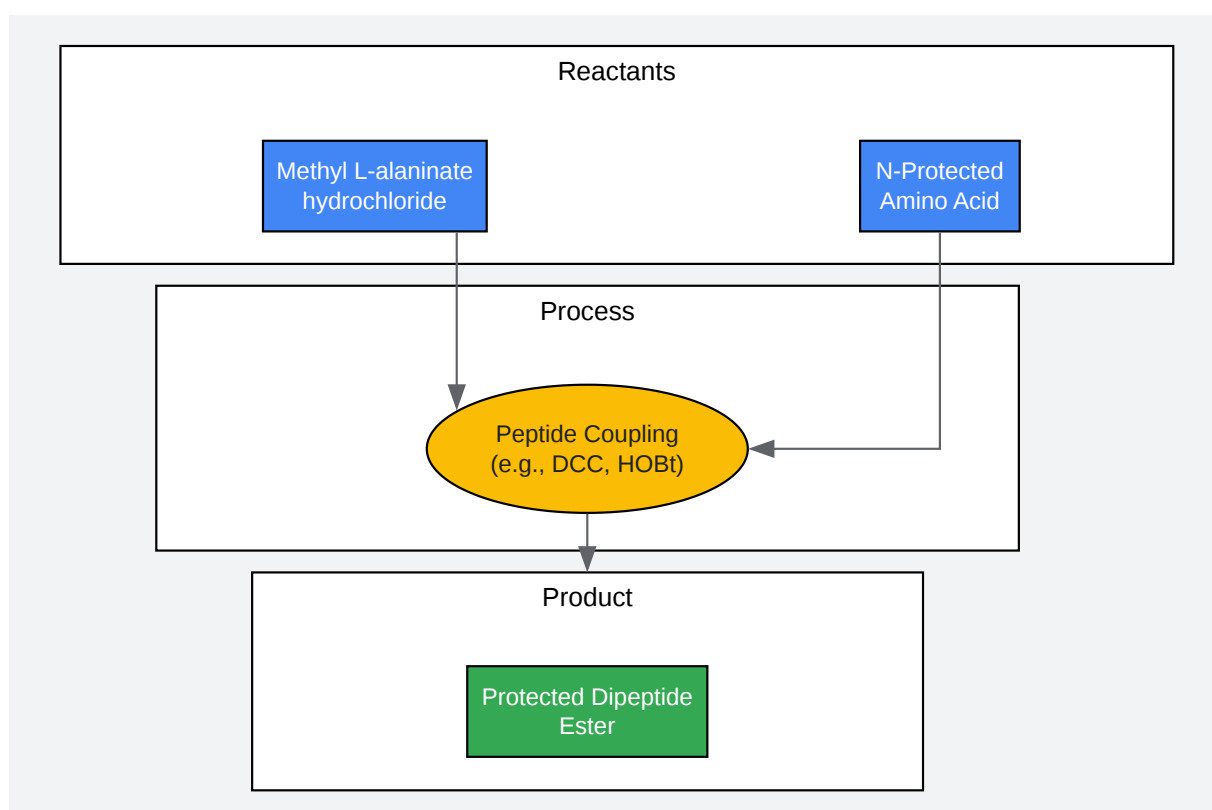
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are fundamental for structural elucidation. The proton NMR spectrum typically shows characteristic signals for the methyl ester, the alpha-proton, and the methyl group on the alanine backbone.[5][9]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands corresponding to the amine salt (N-H stretching), the ester carbonyl group (C=O stretching), and C-H bonds.[9]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the parent molecule.[14][15]

Chemical Reactivity and Synthetic Applications

As a bifunctional molecule, **Methyl L-alaninate** hydrochloride is a valuable starting material in organic synthesis.[16] Its reactivity is centered around the primary amine and the methyl ester functionalities.

- N-Terminus Reactivity: The primary amine is a nucleophile and can readily undergo reactions such as acylation (e.g., amide bond formation in peptide synthesis) and alkylation.[16]
- C-Terminus Reactivity: The methyl ester can be hydrolyzed to the corresponding carboxylic acid or converted to amides via aminolysis.[16]

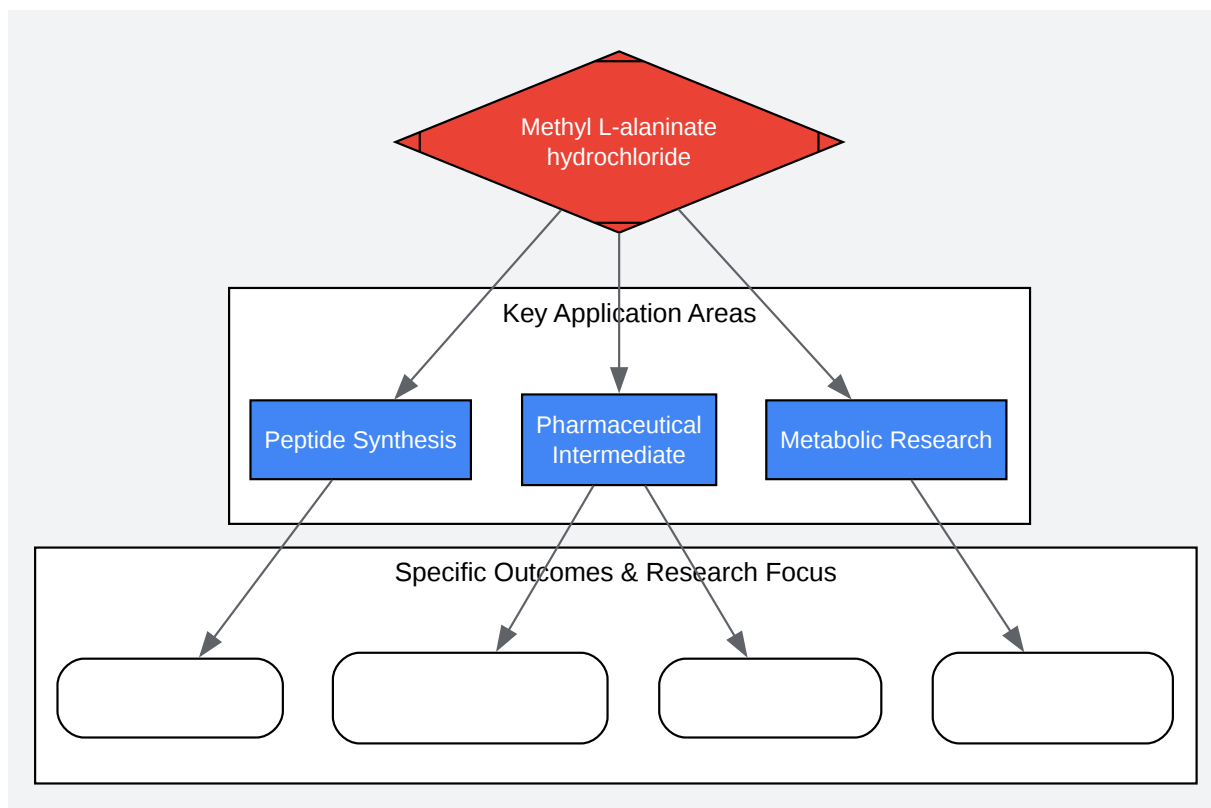
This dual reactivity makes it an essential building block for the synthesis of peptides and other complex organic molecules.[16][17]



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Diagram 1: Role of **Methyl L-alaninate** hydrochloride in peptide synthesis.

The compound is widely used as a pharmaceutical intermediate. Its chiral nature is particularly important in the development of stereospecific drugs, including antiviral and anticancer agents. [2][8][13] Furthermore, it is utilized in metabolic studies to investigate glucose and alanine metabolism, especially in the context of diabetes research.[6][10][17]



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Diagram 2: Application workflow from intermediate to research outcomes.

Experimental Protocols

General Synthesis of Amino Acid Methyl Ester Hydrochlorides

A convenient and widely applicable method for the esterification of amino acids utilizes trimethylchlorosilane (TMSCl) in methanol.[18] This procedure avoids harsh conditions often associated with other methods like using thionyl chloride.

- **Reaction Setup:** Suspend the desired L-amino acid (1 equivalent) in a round-bottom flask containing anhydrous methanol (e.g., 2-3 mL per mmol of amino acid).

- **Reagent Addition:** Cool the suspension in an ice bath. Slowly add freshly distilled chlorotrimethylsilane (2 equivalents) to the stirred suspension.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting amino acid is fully consumed.
- **Workup:** Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator. The resulting solid is the crude amino acid methyl ester hydrochloride.
- **Purification:** The product can be further purified by recrystallization from a suitable solvent system, such as methanol/ether, if necessary.

Spectroscopic Characterization

- **NMR Spectroscopy:**
 - Prepare a solution of the sample (~10 mg/mL) in a suitable deuterated solvent, such as Deuterium Oxide (D_2O) or DMSO- d_6 .[\[19\]](#)
 - Acquire 1H and ^{13}C NMR spectra on a spectrometer (e.g., 400 MHz or higher).
 - Process the spectra to perform Fourier transformation, phase correction, and baseline correction for peak analysis.
- **IR Spectroscopy:**
 - Obtain the IR spectrum using an Attenuated Total Reflectance (ATR) accessory or by preparing a potassium bromide (KBr) pellet containing a small amount of the sample.[\[9\]](#)
[\[20\]](#)
 - Record the spectrum over a range of approximately 4000-400 cm^{-1} .
- **Mass Spectrometry:**
 - Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., methanol).

- Analyze the sample using Electrospray Ionization (ESI) or another appropriate ionization technique to obtain the mass spectrum and confirm the molecular weight.

Conclusion

Methyl L-alaninate hydrochloride is a fundamentally important chiral building block with well-defined chemical and physical properties. Its high reactivity, solubility in common solvents, and stability make it an invaluable component in the synthesis of pharmaceuticals and peptides. The straightforward protocols for its synthesis and characterization further enhance its utility for researchers and drug development professionals. A thorough understanding of its properties, as detailed in this guide, is essential for its effective application in advancing chemical and biomedical research.

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